

Independent Verification of C₁₈H₁₉BrN₄O₅ (GSK2256294) Synthesis: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: C₁₈H₁₉BrN₄O₅

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the synthesis of the soluble epoxide hydrolase (sEH) inhibitor, GSK2256294 (**C₁₈H₁₉BrN₄O₅**), with alternative sEH inhibitors, TPPU and AR-9281. Detailed experimental protocols, comparative data on synthesis efficiency and biological activity, and visualizations of the relevant biological pathway and experimental workflows are presented to support independent verification and further research.

Executive Summary

GSK2256294 is a potent and selective inhibitor of soluble epoxide hydrolase (sEH), an enzyme implicated in the metabolism of signaling lipids that regulate inflammation, blood pressure, and pain. This guide details a multigram-scale synthesis of GSK2256294, achieving a 26.8% overall yield with 99% purity. For comparative analysis, the synthesis protocols for two alternative sEH inhibitors, 1-(1-propionylpiperidin-4-yl)-3-(4-(trifluoromethoxy)phenyl)urea (TPPU) and N-((4-(adamantan-1-yl)phenyl)acetamide (AR-9281), are also provided. This guide serves as a practical resource for the independent synthesis and evaluation of these compounds.

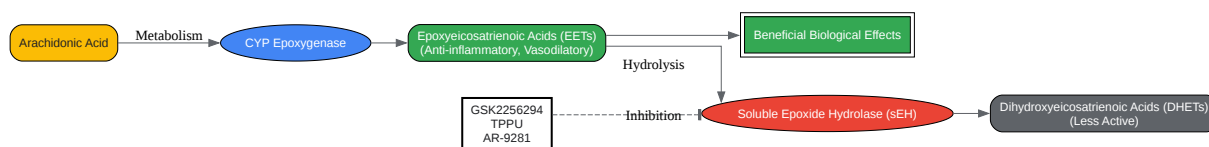
Comparison of sEH Inhibitor Synthesis and Potency

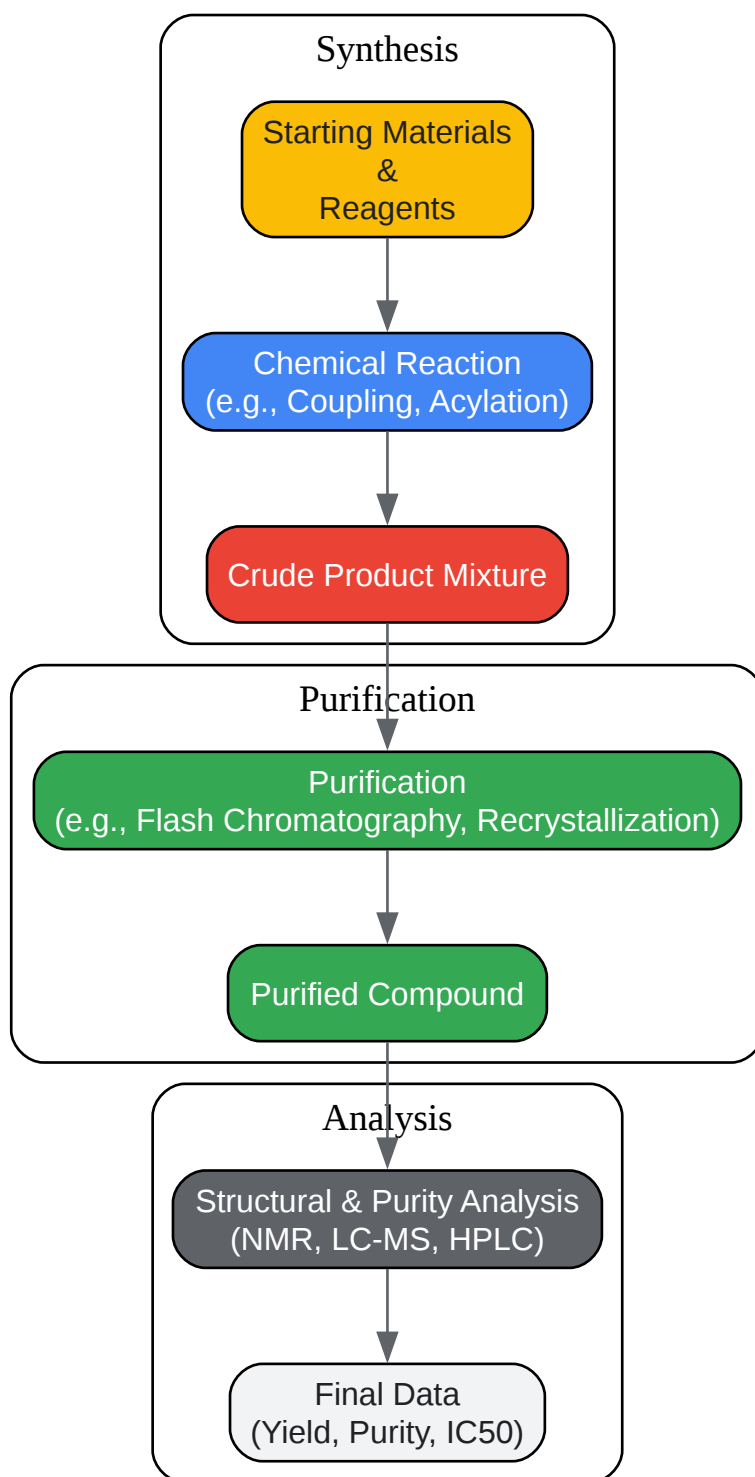
The following table summarizes key quantitative data for the synthesis and in vitro activity of GSK2256294 and its alternatives, TPPU and AR-9281.

Compound	Chemical Formula	Synthesis Overall Yield	Purity	IC50 (human sEH)
GSK2256294	C18H19BrN4O5	26.8% [1]	99% [1]	27 pM
TPPU	C20H22F3N3O3	Stepwise yields reported; overall yield not explicitly stated.	>95% (based on NMR and LC-MS) [2]	3.7 nM [2]
AR-9281	C18H29N3O2	Not explicitly stated in the provided literature.	Not explicitly stated in the provided literature.	13.8 nM [3]

Signaling Pathway of Soluble Epoxide Hydrolase (sEH)

Soluble epoxide hydrolase is a key enzyme in the arachidonic acid metabolic pathway. It catalyzes the hydrolysis of epoxyeicosatrienoic acids (EETs), which are anti-inflammatory and vasodilatory lipid signaling molecules, into their less active diol counterparts, dihydroxyeicosatrienoic acids (DHETs). By inhibiting sEH, compounds like GSK2256294 increase the bioavailability of EETs, thereby enhancing their beneficial effects.





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